

# Unveiling the Enigmatic Architecture of Thermopterin: A Technical Deep Dive

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## Compound of Interest

Compound Name: *Thermopterin*

Cat. No.: *B1682253*

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[City, State] – November 7, 2025 – Deep within the metabolic labyrinth of the thermophilic archaeon *Methanoculleus thermophilicum*, a unique and vital cofactor known as **Thermopterin** plays a crucial role in the organism's energy production. This in-depth guide serves as a technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the chemical structure, biological significance, and experimental analysis of **Thermopterin**.

## Core Chemical Identity

**Thermopterin** is a complex pterin derivative, a class of heterocyclic compounds fundamental to numerous biological processes. While sharing a foundational pterin core, **Thermopterin** possesses a unique and intricate side-chain that distinguishes it from other known methanopterins. Its systematic IUPAC name is (2-((((5-((5-(4-((1-(2-amino-4-oxo-3,4-dihydropteridin-7-yl)ethyl)amino)-2,5-dihydroxyphenyl)-2,3,4-trihydroxypentyl)oxy)-3,4-dihydroxytetrahydrofuran-2-yl)methoxy)(hydroxy)phosphoryl)oxy)-4-carboxybutanoyl)aspartic acid.

For clarity and comparative analysis, the fundamental physicochemical properties of **Thermopterin** are summarized in the table below.

Property	Value
Chemical Formula	C <sub>33</sub> H <sub>44</sub> N <sub>7</sub> O <sub>21</sub> P
Molecular Weight	905.71 g/mol
CAS Number	135745-46-9

## Visualizing the Molecular Framework

To facilitate a deeper understanding of its complex stereochemistry and functional group arrangement, a two-dimensional chemical structure of **Thermopterin** is provided below. This visual representation is crucial for researchers engaged in molecular modeling, inhibitor design, and mechanistic studies.

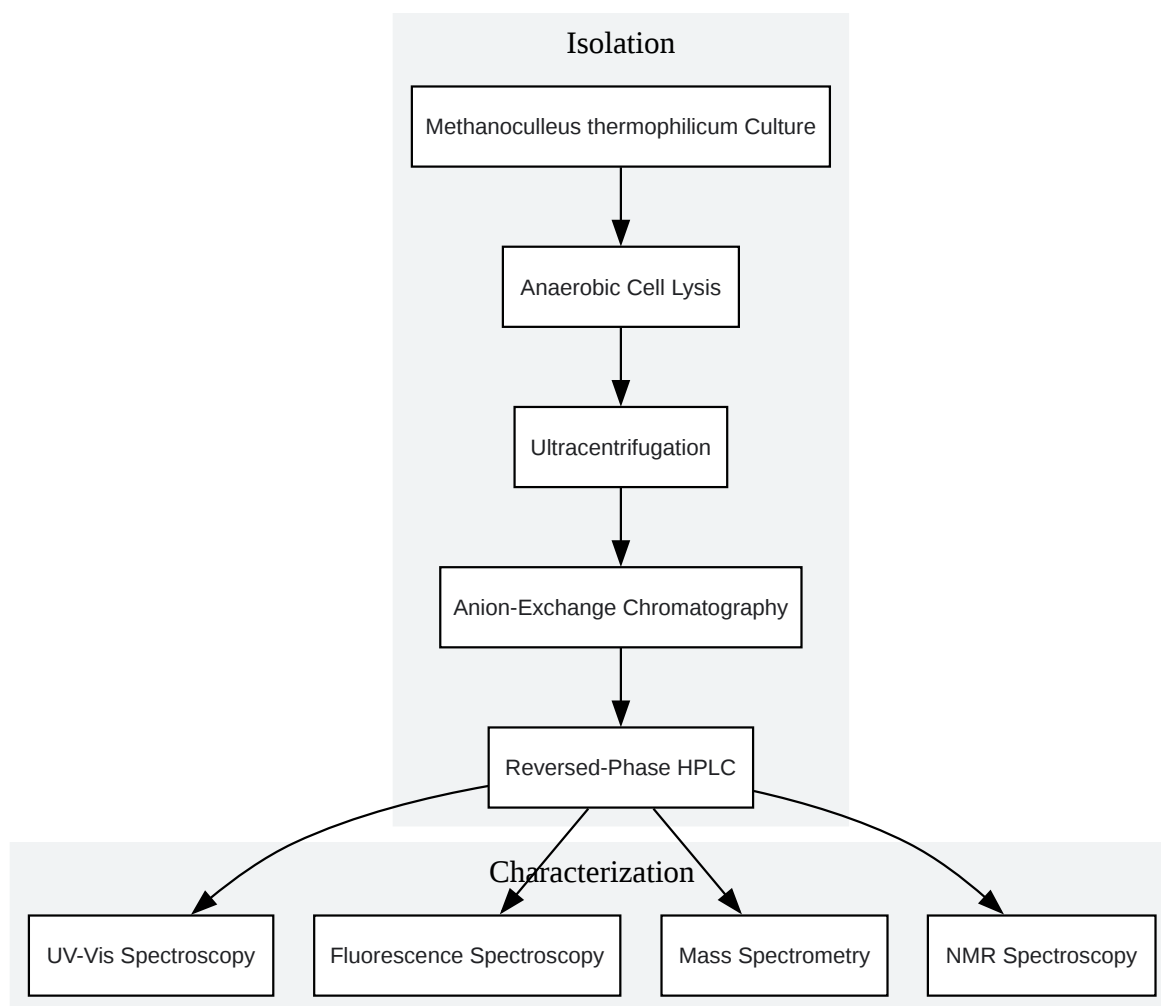
 Chemical Structure of Thermopterin

Caption: 2D Chemical Structure of **Thermopterin**.

## Biological Significance: A Key Player in Methanogenesis

**Thermopterin** is a vital cofactor in the metabolic machinery of *Methanoculleus thermophilicum*, a hydrogenotrophic methanogen. Pterin derivatives, in general, are essential for one-carbon (C1) transfer reactions. In the context of methanogenesis, these molecules act as carriers for C1 units during the reduction of carbon dioxide (CO<sub>2</sub>) to methane (CH<sub>4</sub>), a central energy-yielding pathway for these organisms.<sup>[1]</sup>

While the precise signaling pathways involving **Thermopterin** are yet to be fully elucidated, its role as a C1 carrier positions it at the heart of the methanogenic cascade. The logical flow of its involvement can be conceptualized as follows:



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## References

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